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An In-depth Technical Guide to the TZ4M PID Controller

Author: BenchChem Technical Support Team. Date: December 2025

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For researchers, scientists, and drug development professionals requiring precise process control, understanding the functionality of core instrumentation is paramount. The Autonics **TZ4M** is a dual PID (Proportional-Integral-Derivative) auto-tuning controller designed for a wide range of applications demanding high accuracy and stability, such as temperature, pressure, and flow rate regulation.[1][2][3][4] This guide provides a detailed overview of its technical specifications, core functions, and operational principles.

Core Principles of PID Control

A PID controller is a control loop feedback mechanism that continuously calculates an error value as the difference between a desired setpoint (SP) and a measured process variable (PV). [5] It then applies a correction based on three terms:

- Proportional (P): This term provides an output that is proportional to the current error.[3][5] A larger proportional gain results in a stronger response to the error, reducing rise time but potentially increasing overshoot.[4][5]
- Integral (I): The integral term considers past errors by accumulating them over time. This helps to eliminate the steady-state error that might be present with a P-only controller.[1][3] [4][5]
- Derivative (D): This term predicts future errors by analyzing the rate of change of the error.[1] The derivative action can dampen oscillations and improve the stability of the system.



The combination of these three terms allows for precise and stable control of a process variable, making PID controllers a ubiquitous tool in industrial and scientific applications.[1][3] [6]

Basic Functions of the TZ4M PID Controller

The Autonics **TZ4M** series offers a range of functions designed for versatile and precise control:

- Dual PID Auto-Tuning: A key feature of the TZ4M is its dual PID auto-tuning function. This allows the user to select between a high-speed response to quickly reach the setpoint or a low-speed response to minimize overshoot, which is critical in sensitive applications.[2][7][8] [9][10] The auto-tuning function automatically measures the thermal characteristics of the system and calculates the optimal PID parameters.[9]
- Multi-Input Capability: The controller supports a wide variety of input sensors, including 13 different types of thermocouples, RTDs (Resistance Temperature Detectors), and analog voltage/current inputs.[2][7][11] This flexibility allows it to be integrated into diverse experimental setups.
- Multiple Control Modes: The **TZ4M** can operate in several control modes, including ON/OFF control, P, PI, PD, PIDF, and PIDS.[8][11] This allows the user to select the most appropriate control strategy for their specific process.
- Various Output Options: The controller is available with different output types to drive various actuators, including relay contact, Solid State Relay (SSR) drive, and current outputs (4-20mA DC).[9][11] It also features various sub-outputs for alarms and PV (Process Variable) retransmission.[2][7]
- Ramp Function: The ramp function allows for a gradual increase or decrease of the setpoint over a user-defined time. This is useful for processes that require a controlled rate of change to prevent thermal shock or other undesirable effects.[2][8]

Technical Specifications

The following tables summarize the key quantitative data for the Autonics **TZ4M** PID controller.



General Specifications	
Power Supply	100-240VAC 50/60Hz[8][11]
Allowable Voltage Range	90 to 110% of rated voltage[11]
Power Consumption	Approx. 6VA[11]
Display Method	7-Segment LED (PV: Red, SV: Green)[11]
Sampling Period	500 ms[8]
Display Accuracy	±0.3% of F.S. or 3°C (the higher of the two)[2][8] [11]
Ambient Temperature	-10 to 50°C (no freezing or condensation)[11]
Storage Temperature	-20 to 60°C[11]
Ambient Humidity	35 to 85% RH (no freezing or condensation)[11]
Control Specifications	
Control Method	ON/OFF, P, PI, PD, PIDF, PIDS control[8][11]
Proportional Band (P)	0.1 to 100.0% of F.S.[11]
Integral Time (I)	0 to 3600 sec[2][8][11]
Derivative Time (D)	0 to 3600 sec[2][8][11]
Control Period (T)	1 to 120 sec (for Relay/SSR output)[2][8][11]
Hysteresis (for ON/OFF)	1 to 100°C/°F (0.1 to 100.0°C/°F)[8][11]
Ramp Setting	Ramp Up, Ramp Down: 1 to 99 min[2][8]



Input & Output Specifications	
Multi-Input	Thermocouple (K, J, R, E, T, S, N, W), RTD (DPt100 Ω , JPt100 Ω), Analog (1-5VDC, 0-10VDC, 4-20mADC)[11]
Relay Output	250VAC 3A 1c[11]
SSR Drive Output	12VDC ±3V, Max. 30mA[2][11]
Current Output	4-20mADC (Load resistance: Max. 600Ω)[11]
PV Transmission Output	4-20mADC (Load resistance: Max. 600Ω)[2][11]
Alarm Output	2 alarm outputs (Relay)[2]

Experimental Protocols: Key Operational Procedures

Detailed methodologies for utilizing the **TZ4M**'s core functionalities are outlined below.

The auto-tuning function allows the controller to automatically determine the optimal PID parameters for the specific process being controlled.

- Initial Setup: Ensure the controller is correctly wired to the input sensor and the output device. Apply power to the unit.
- Initiate Auto-Tuning: Press and hold the 'AT' key for 3 seconds to start the auto-tuning process. The 'AT' indicator on the display will begin to flash.[9]
- Tuning Process: The controller will begin to cycle the output ON and OFF to measure the process response. This may cause the process variable to oscillate around the setpoint.
- Completion: Once the tuning is complete, the 'AT' indicator will turn off. The controller will have calculated and stored the optimal P, I, and D values.[9]
- Manual Stop: To stop the auto-tuning process manually, press and hold the 'AT' key for 5 seconds. The controller will revert to the previously stored PID values.[9]



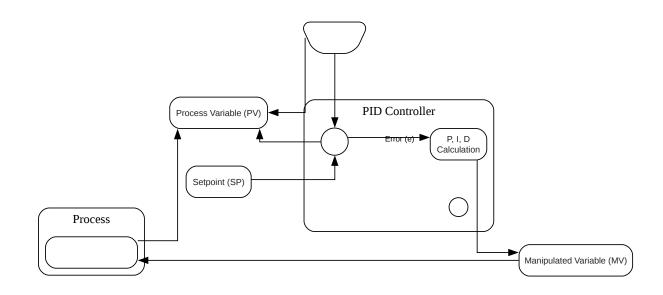
Note: It is recommended to perform the auto-tuning procedure when the controller is first installed and whenever there are significant changes to the process.[9]

For advanced users who wish to fine-tune the control parameters manually:

- Enter Parameter Group: Access the parameter setting mode by pressing the mode key as described in the user manual.
- Navigate to PID Parameters: Use the arrow keys to navigate to the P, I, and D parameter settings.
- Adjust Values: Modify the values for the Proportional Band (P), Integral Time (I), and Derivative Time (D) as required.
- Save and Exit: Save the new parameter settings and return to the run mode.

Visualizing Core Concepts

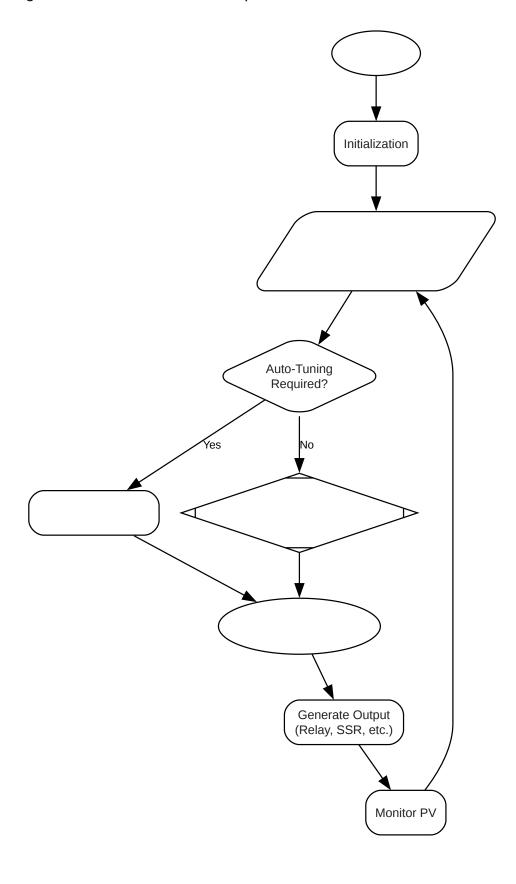
To further clarify the operational principles and logical flow of the **TZ4M** PID controller, the following diagrams are provided.





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Caption: A diagram of a basic PID control loop.





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Caption: A logical workflow of the **TZ4M** controller.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the TZ4M PID Controller]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12387039#what-is-a-tz4m-pid-controller-and-its-basic-functions]

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